Technical Deep Dive: Atic-IN-1 (Compound 14) – Targeting Purine Biosynthesis

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Compound of Interest

Compound Name:	*Atic-IN-1*
Cat. No.:	*B12394858*

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Executive Summary

Atic-IN-1 (often cited in literature as Compound 14) is a first-in-class, peptidomimetic small molecule inhibitor targeting the homodimerization interface of the bifunctional enzyme ATIC (5-aminoimidazole-4-carboxamide ribonucleotide formyltransferase/IMP cyclohydrolase). Unlike traditional antifolates that target the active site, **Atic-IN-1** functions via a protein-protein interaction (PPI) inhibition mechanism. By disrupting the obligate homodimerization of ATIC, it abolishes the enzyme's transformylase activity, leading to the accumulation of ZMP (AICAR monophosphate) and subsequent activation of AMPK (AMP-activated protein kinase).[1] This compound serves as a critical chemical probe for dissecting de novo purine biosynthesis and its intersection with metabolic signaling in oncology.

Chemical Architecture & Properties

Atic-IN-1 is a synthetic dipeptide derivative optimized from a cyclic hexapeptide hit.[2] Its structure mimics the interface residues required for ATIC dimerization.

Structural Identity

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Property	Detail
Common Name	Atic-IN-1 (Compound 14)
Chemical Name	N-acetyl-L-arginyl-4-nitro-L-phenylalanine-N,N-diethylamide
Molecular Formula	$C_{21}H_{33}N_7O_5$
Molecular Weight	463.53 g/mol
CAS Number	1402453-15-9
Solubility	DMSO (~40 mg/mL), H_2O (limited, often requires sonication/buffer)

Chemical Structure (SMILES)

Structural Analysis

The molecule is composed of three distinct pharmacophores designed to bridge the dimerization interface:

- N-Terminal Cap: An acetyl group stabilizes the peptide backbone.
- Core Dipeptide:
  - L-Arginine: Provides positive charge interactions, mimicking critical salt bridges at the ATIC dimer interface.
  - 4-Nitro-L-Phenylalanine: A non-natural amino acid.[2] The nitro group acts as an electron-withdrawing moiety, significantly enhancing potency (120-fold improvement over the parent tyrosine analog) potentially through pi-stacking or dipole interactions within the hydrophobic pocket of the interface.
- C-Terminal Cap: A diethylamide group improves cell permeability compared to a free carboxylate.

Mechanistic Profile

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Target Biology: ATIC

ATIC is a bifunctional enzyme catalyzing the final two steps of de novo purine biosynthesis:[2][3]

- AICAR Transformylase (AICAR Tfase): Formylation of AICAR (ZMP) to FAICAR.
- IMP Cyclohydrolase (IMPCHase): Cyclization of FAICAR to Inosine Monophosphate (IMP).

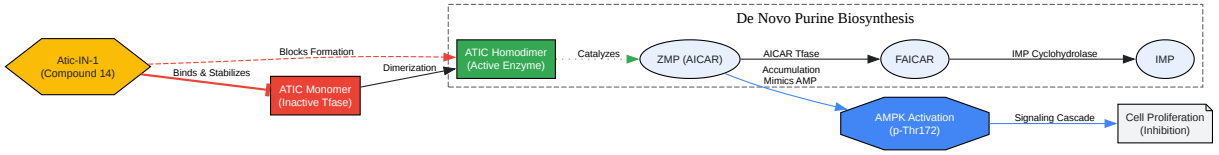
Critical Constraint: The AICAR Tfase active site is formed only upon homodimerization. The interface covers >5000 Å².[2][3] Monomeric ATIC is catalytically inactive for the transformylase step.

Mechanism of Action (MoA)

Atic-IN-1 acts as an interfacial inhibitor. It binds to the monomeric form of ATIC, preventing the formation of the active homodimer.[1][2]

- Result: Inhibition of AICAR Tfase activity.
- Metabolic Consequence: Intracellular accumulation of ZMP (AICAR monophosphate).
- Signaling Consequence: ZMP mimics AMP, binding to the gamma-subunit of AMPK, thereby triggering the AMPK energy-stress signaling cascade even in glucose-rich conditions.

Pathway Visualization



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Caption: Mechanism of **Atic-IN-1**. The compound binds ATIC monomers, preventing dimerization required for AICAR Transformylase activity, leading to ZMP accumulation and AMPK activation.

Biological Characterization & Data

Enzymatic Potency

Parameter	Value	Condition
Ki (Inhibition Constant)	685 ± 35 nM	Avian/Human ATIC AICAR Tfase assay
Selectivity	High	No inhibition of IMP Cyclohydrolase activity (which does not require dimerization)
Mode of Inhibition	Competitive	With respect to ATIC dimerization (PPI)

Cellular Efficacy[1][3]

- Cell Lines: Validated in MCF-7 (Breast Cancer), HCT116 (Colorectal).
- Phenotype: Dose-dependent reduction in cell viability and division rate.[2][3]
- IC50 (Viability): ~100–500 µM (Note: High cellular concentration often required due to peptide permeability limits, though specific effects are seen at lower doses in engineered assays).
- Biomarkers:
  - ZMP Levels: Significant increase detected by LC-MS.
  - AMPK Phosphorylation: Increased p-AMPK (Thr172) observed within 2-4 hours of treatment.

Experimental Protocols

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Protocol A: ATIC Dimerization Assay (Size Exclusion Chromatography)

Purpose: To validate the physical disruption of the ATIC dimer by **Atic-IN-1**.

- Protein Prep: Purify recombinant human ATIC (50 µM stock) in Buffer A (20 mM Tris-HCl pH 7.5, 150 mM NaCl, 5 mM DTT).
- Incubation:
  - Mix 50 µM ATIC with 100 µM **Atic-IN-1** (2:1 molar excess) in a total volume of 100 µL.
  - Include a DMSO vehicle control (Dimers only).
  - Incubate at 25°C for 1 hour.
- Chromatography:
  - Column: Superdex 200 10/300 GL (or equivalent high-resolution SEC column).
  - Flow rate: 0.5 mL/min.
  - Detection: UV Absorbance at 280 nm.
- Analysis:
  - Dimer Peak: Elutes ~120 kDa.
  - Monomer Peak: Elutes ~60 kDa.
  - Result: **Atic-IN-1** treatment should result in the appearance/increase of the 60 kDa monomer peak compared to control.

Protocol B: Cellular Proliferation & AMPK Activation

Purpose: To assess biological efficacy in cancer cell lines.

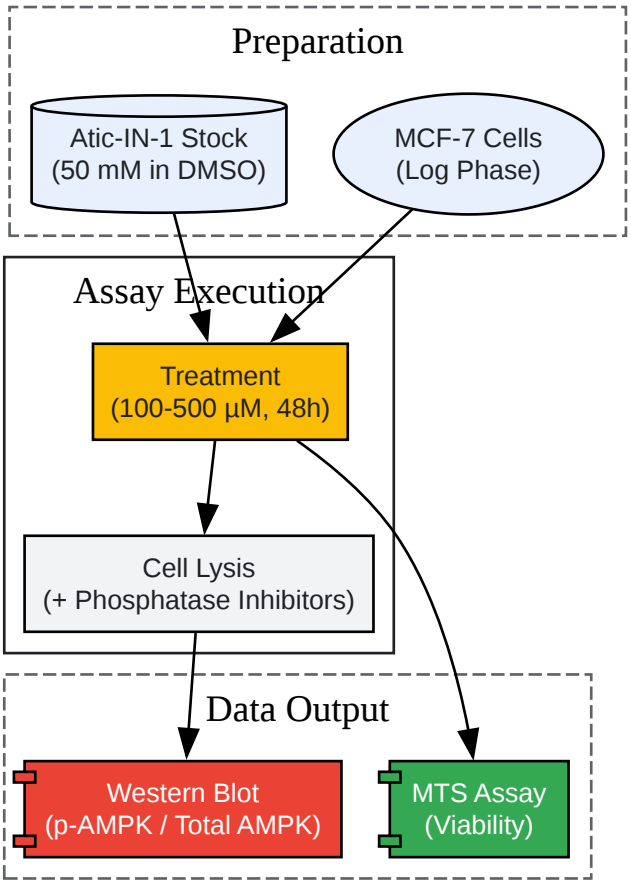
- Seeding: Seed MCF-7 cells at 5,000 cells/well in 96-well plates (for viability) or 6-well plates (for lysate analysis).

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- Dosing:
  - Dissolve **Atic-IN-1** in DMSO to create a 50 mM stock.
  - Treat cells with 0, 100, 250, and 500 µM **Atic-IN-1**.
  - Ensure final DMSO concentration is <1%.
- Incubation: 48 to 72 hours at 37°C, 5% CO_2.
- Readout 1 (Viability):
  - Add MTS reagent (e.g., CellTiter 96). Incubate 2 hours. Read absorbance at 490 nm.
- Readout 2 (Western Blot):
  - Lyse cells in RIPA buffer with phosphatase inhibitors.
  - Run SDS-PAGE.
  - Blot for p-AMPK (Thr172) and Total AMPK.
  - Validation: p-AMPK levels should increase dose-dependently.

Experimental Workflow Diagram

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Caption: Standard workflow for validating **Atic-IN-1** activity in cellular models, assessing both viability and metabolic signaling.

References

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